

N'-hydroxy-2-methylpropanimidamide stability and storage conditions

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Compound of Interest

Compound Name: *N'-hydroxy-2-methylpropanimidamide*

Cat. No.: B120192

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Technical Support Center: N'-hydroxy-2-methylpropanimidamide

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **N'-hydroxy-2-methylpropanimidamide**. It includes frequently asked questions (FAQs) and troubleshooting guides to ensure the stability and proper handling of this compound during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for N'-hydroxy-2-methylpropanimidamide?

For optimal stability, **N'-hydroxy-2-methylpropanimidamide** should be stored at 2-8°C under an inert atmosphere, such as nitrogen or argon.^[1] It is crucial to keep the container tightly closed and in a well-ventilated area.^[2]

Q2: What are the primary physical and chemical properties of N'-hydroxy-2-methylpropanimidamide?

Key properties are summarized in the table below.

Property	Value
Molecular Formula	C4H10N2O
Molecular Weight	102.14 g/mol
Appearance	White to off-white solid
Melting Point	60 - 61 °C
Boiling Point	207.2 °C at 760 mmHg
Solubility	Soluble in Chloroform, Methanol

Source:[1][2]

Q3: What are the main safety hazards associated with **N'-hydroxy-2-methylpropanimidamide**?

This compound is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. A significant hazard is the risk of explosion if heated under confinement.[2] Standard personal protective equipment (PPE), including gloves, lab coat, and safety goggles, should be worn during handling. All work should be conducted in a well-ventilated area or a fume hood.[2]

Q4: How should I prepare solutions of **N'-hydroxy-2-methylpropanimidamide**?

Given its solubility, **N'-hydroxy-2-methylpropanimidamide** can be dissolved in solvents like chloroform and methanol.[1] For aqueous solutions, it is advisable to use deoxygenated buffers, as amidoxime compounds can be sensitive to oxidation. Prepare solutions fresh for each experiment to minimize degradation.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **N'-hydroxy-2-methylpropanimidamide**.

Issue	Possible Cause	Recommended Action
Inconsistent experimental results or loss of compound activity.	Compound degradation due to improper storage or handling.	1. Verify Storage Conditions: Ensure the compound has been consistently stored at 2-8°C under an inert atmosphere. 2. Use Fresh Stock: If the stock is old or has been handled frequently, consider using a fresh, unopened vial. 3. Prepare Solutions Freshly: Avoid using solutions prepared and stored for extended periods.
Discoloration of the solid compound (e.g., yellowing).	Potential degradation or contamination. This may be due to exposure to air, light, or impurities.	1. Check for Contamination: Ensure that all labware and solvents used are clean and of high purity. 2. Minimize Exposure: Protect the compound from prolonged exposure to light and air during weighing and solution preparation. 3. Purity Analysis: If discoloration is significant, consider re-analyzing the purity of the compound using a suitable analytical method (e.g., HPLC, NMR).
Precipitation of the compound from a solution.	The concentration of the compound exceeds its solubility in the chosen solvent at the experimental temperature.	1. Check Solubility Limits: Review the solubility of the compound in the specific solvent system. 2. Gentle Warming: Gently warm the solution to aid dissolution, but avoid excessive heat. 3. Use a Co-solvent: If appropriate for the experiment, consider

adding a co-solvent to increase solubility.

Unexpected side reactions or byproducts in experiments.	Amidoxime compounds can undergo free-radical polymerization, especially when exposed to heat or light.	1. Control Temperature: Maintain controlled and recommended temperatures throughout the experiment. 2. Protect from Light: Use amber vials or cover glassware with aluminum foil to protect the compound and its solutions from light. 3. Use of Inhibitors: For reactions sensitive to radicals, consider the addition of a suitable radical inhibitor if it does not interfere with the desired reaction.
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Stability Data

While detailed quantitative stability data for **N'-hydroxy-2-methylpropanimidamide** under various conditions is not extensively available in public literature, the following table outlines the expected stability based on the general properties of amidoxime compounds. Note: This information is for guidance and should be confirmed by experimental studies for specific applications.

Condition	Expected Stability	Recommendations
Temperature	Unstable at elevated temperatures. Risk of thermal degradation and potential for explosive decomposition under confinement.[2]	Store at 2-8°C. Avoid heating unless necessary for a specific protocol, and do so with caution in an open or vented system.
pH	Stability is pH-dependent. Hydrolysis can occur at acidic or basic pH.	For aqueous solutions, use buffered systems and determine the optimal pH range for your specific application through stability studies.
Light	Potentially sensitive to UV and visible light, which can initiate free-radical reactions.	Store the solid compound and solutions in light-resistant containers (e.g., amber vials) or protect them from light.
Oxidation	Susceptible to oxidation due to the presence of the hydroxylamine group.	Store under an inert atmosphere. Use deoxygenated solvents for solution preparation when possible.

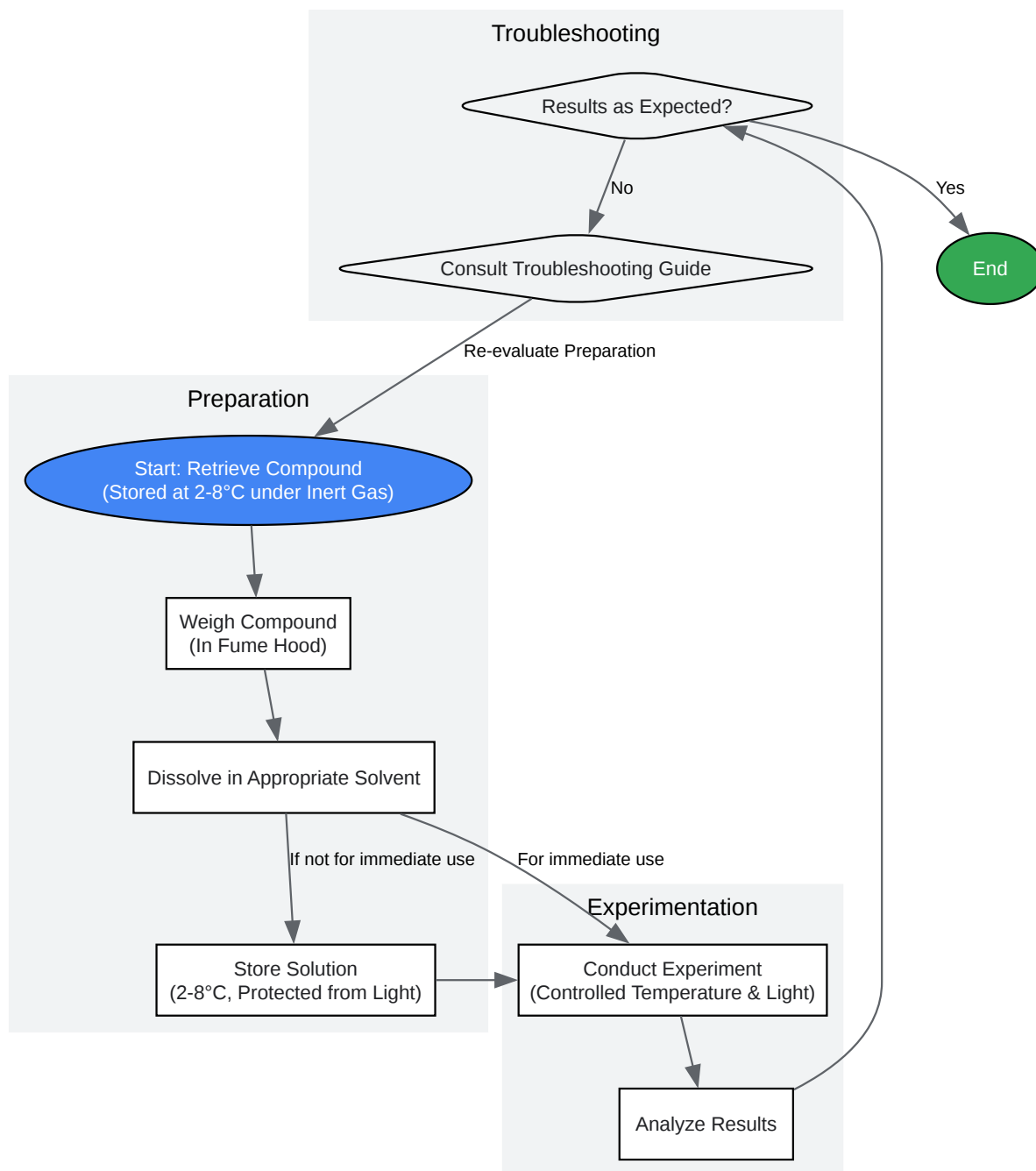
Experimental Protocols

Protocol 1: General Procedure for Solution Preparation

- Allow the container of **N'-hydroxy-2-methylpropanimidamide** to equilibrate to room temperature before opening to prevent moisture condensation.
- In a well-ventilated fume hood, weigh the desired amount of the solid into a clean, dry vial.
- Add the appropriate solvent (e.g., methanol, chloroform, or a buffered aqueous solution) to the desired final concentration.
- If necessary, gently vortex or sonicate the mixture until the solid is completely dissolved.

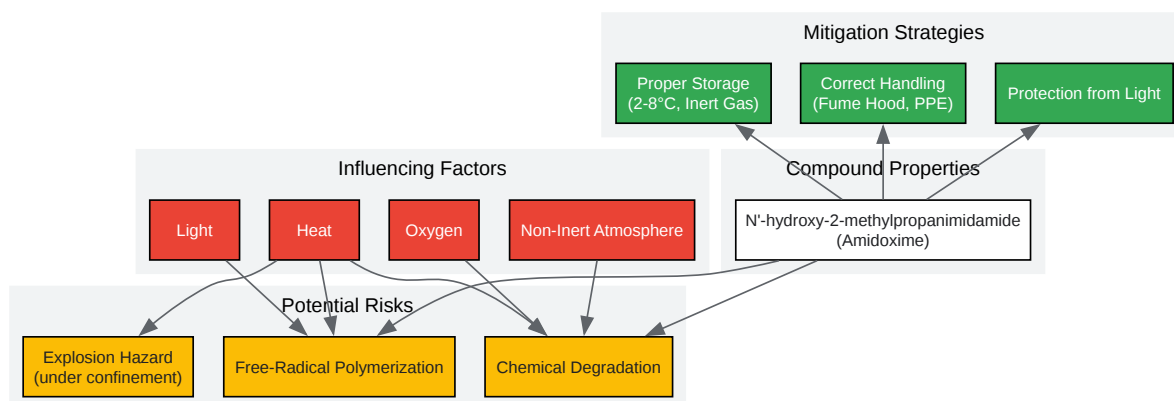
- If the solution is for long-term use (not recommended), flush the headspace of the container with an inert gas before sealing.
- Store the solution under the recommended conditions (2-8°C, protected from light).

Visualizations



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Caption: Workflow for handling **N'-hydroxy-2-methylpropanimidamide**.



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Caption: Factors influencing the stability of **N'-hydroxy-2-methylpropanimidamide**.

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